

An In-depth Technical Guide to Rediocide C and Related Compounds

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Compound of Interest

Compound Name: *Rediocide C*

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This technical guide provides a comprehensive literature review of **Rediocide C** and its related daphnane diterpenoid compounds isolated from *Trigonostemon reidioides*. The document summarizes their chemical structures, biological activities, and mechanisms of action, with a focus on quantitative data and detailed experimental methodologies.

Introduction

Rediocide C is a naturally occurring daphnane diterpenoid isolated from the roots of *Trigonostemon reidioides* (Kurz) Craib, a plant belonging to the Euphorbiaceae family.^{[1][2]} This family of compounds, which includes Redioides A, B, D, E, F, and G, has garnered significant interest due to a wide range of potent biological activities, including acaricidal, insecticidal, antimycobacterial, and cytotoxic effects.^{[2][3][4][5]} This guide aims to consolidate the current scientific knowledge on **Rediocide C** and its analogs to support further research and drug development efforts.

Chemical Structures

Rediocide C and its related compounds share a common daphnane core structure, a tricyclic diterpenoid skeleton. The structural diversity within this family arises from variations in the ester side chains and other functional group modifications.

Table 1: Chemical Structures of **Rediocide C** and Related Compounds

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Key Structural Features
Rediocide C	C ₄₆ H ₅₄ O ₁₃	814.91	677277-98-4	Daphnane diterpenoid
Rediocide A	C ₄₄ H ₅₈ O ₁₃	794.92	280565-85-7	Daphnane diterpenoid
Rediocide B	-	-	-	Congener of Rediocide A
Rediocide D	-	-	-	Congener of Rediocide A
Rediocide E	-	-	-	Congener of Rediocide A
Rediocide F	-	-	-	Demethyl analog of Rediocide C[2] [3]
Rediocide G	-	-	-	Daphnane diterpenoid

Note: Detailed structural diagrams and IUPAC names can be found in the cited literature.

Biological Activities and Quantitative Data

Rediocide C and its congeners exhibit a range of biological activities. The following tables summarize the available quantitative data to facilitate comparison.

Table 2: Antimycobacterial Activity of **Rediocide C** Compounds

Compound	Target Organism	Assay	Activity Metric	Value	Reference
Rediocide C	Mycobacterium tuberculosis H37Ra	Microplate Alamar Blue Assay (MABA)	MIC	3.84 μ M	[3][4]
Rediocide G	Mycobacterium tuberculosis H37Ra	Microplate Alamar Blue Assay (MABA)	MIC	3.84 μ M	[3]

Table 3: Acaricidal and Insecticidal Activities of **Rediocide** Compounds

Compound	Target Organism	Assay	Activity Metric	Value	Reference
Rediocide C	Dermatophagoides pteronyssinus	Bioassay-guided fractionation	LC ₅₀	5.59 µg/cm ²	[2] [3]
Rediocide A	Dermatophagoides pteronyssinus	Bioassay-guided fractionation	LC ₅₀	0.78 µg/cm ²	[2] [3]
Rediocide A	Ctenocephalides felis (flea)	Artificial membrane feeding system	LD ₉₀	0.25 ppm	
Rediocide B	Ctenocephalides felis (flea)	Artificial membrane feeding system	LD ₉₀	0.25 ppm	
Rediocide D	Ctenocephalides felis (flea)	Artificial membrane feeding system	LD ₉₀	0.5 ppm	
Rediocide E	Dermatophagoides pteronyssinus	Bioassay-guided fractionation	LC ₅₀	0.92 µg/cm ²	[2] [3]
Rediocide F	Dermatophagoides pteronyssinus	Bioassay-guided fractionation	LC ₅₀	2.53 µg/cm ²	[2] [3]

Table 4: Immunomodulatory Activity of Rediocide A

Activity	Cell Line	Treatment	Result	Reference
Enhancement of NK cell-mediated lysis	A549	100 nM Rediocide A	3.58-fold increase	[6] [7]
Enhancement of NK cell-mediated lysis	H1299	100 nM Rediocide A	1.26-fold increase	[6] [7]
Granzyme B level increase	A549	100 nM Rediocide A	48.01% increase	[6] [7]
Granzyme B level increase	H1299	100 nM Rediocide A	53.26% increase	[6] [7]
IFN- γ level increase	A549	100 nM Rediocide A	3.23-fold increase	[6] [7]
IFN- γ level increase	H1299	100 nM Rediocide A	6.77-fold increase	[6] [7]
CD155 expression downregulation	A549	100 nM Rediocide A	14.41% decrease	[6] [7]
CD155 expression downregulation	H1299	100 nM Rediocide A	11.66% decrease	[6] [7]

Experimental Protocols

Antimycobacterial Activity Assay (Microplate Alamar Blue Assay - MABA)

The antimycobacterial activity of **Rediocide C** was determined using the Microplate Alamar Blue Assay (MABA) against Mycobacterium tuberculosis H37Ra.[\[3\]](#)[\[4\]](#)

- Preparation of Inoculum: M. tuberculosis H37Ra was grown in Middlebrook 7H9 broth supplemented with OADC (oleic acid-albumin-dextrose-catalase) and 0.05% Tween 80. The

culture was incubated at 37°C until it reached a McFarland turbidity of 1.0. The culture was then diluted to a final concentration of approximately 1×10^5 CFU/mL.

- **Compound Preparation:** **Rediocide C** was dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution. Serial two-fold dilutions were prepared in Middlebrook 7H9 broth in a 96-well microplate.
- **Incubation:** 100 µL of the bacterial inoculum was added to each well containing the diluted compound. The plates were incubated at 37°C for 7 days.
- **Alamar Blue Addition:** After incubation, 20 µL of Alamar Blue solution and 12.5 µL of 20% Tween 80 were added to each well. The plates were re-incubated at 37°C for 24 hours.
- **MIC Determination:** The minimum inhibitory concentration (MIC) was defined as the lowest concentration of the compound that prevented a color change of the Alamar Blue indicator from blue to pink.

Acaricidal Activity Assay

The acaricidal activity of **Rediocide C** and related compounds against the house dust mite *Dermatophagoides pteronyssinus* was evaluated through a bioassay-guided fractionation approach.^{[2][3]}

- **Test Arenas:** Filter paper discs were treated with various concentrations of the test compounds dissolved in a suitable solvent. The solvent was allowed to evaporate completely.
- **Mite Introduction:** A defined number of adult house dust mites were placed onto the treated filter paper discs.
- **Incubation:** The test arenas were maintained at a controlled temperature and humidity for a specified period (e.g., 24 hours).
- **Mortality Assessment:** The number of dead mites was counted under a microscope. Mites that were unable to move when prodded with a fine brush were considered dead.
- **LC₅₀ Calculation:** The lethal concentration 50 (LC₅₀), the concentration of the compound that causes 50% mortality of the mites, was calculated using probit analysis.

NK Cell-Mediated Cytotoxicity Assay

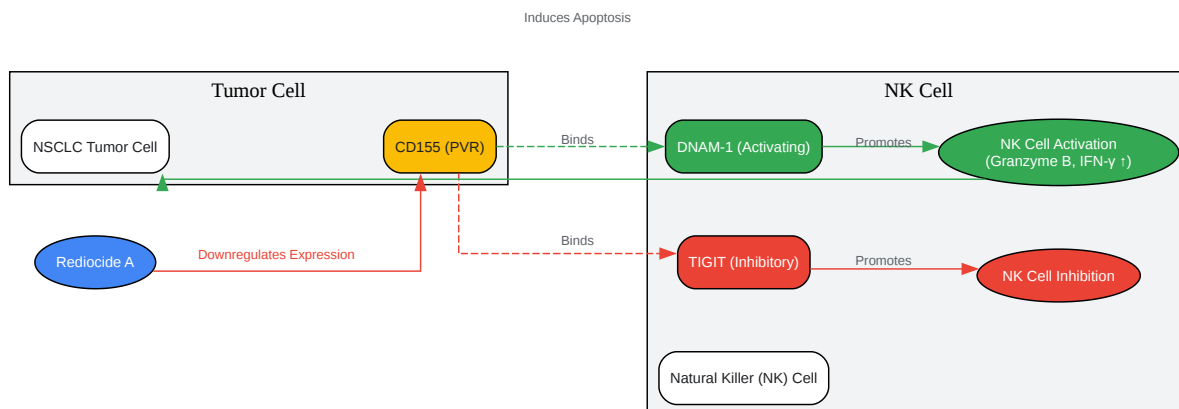
The effect of Rediocide A on natural killer (NK) cell-mediated cytotoxicity was assessed using biophotonic and impedance assays.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Cell Culture: Human non-small cell lung cancer (NSCLC) cell lines (A549 and H1299) and primary human NK cells were used.
- Co-culture: NK cells were co-cultured with the tumor cells at various effector-to-target ratios.
- Treatment: The co-cultures were treated with different concentrations of Rediocide A (e.g., 10 and 100 nM) or vehicle control (DMSO) for 24 hours.
- Cytotoxicity Measurement:
 - Biophotonic Assay: Tumor cells expressing luciferase were used. The luminescence signal, which is proportional to the number of viable tumor cells, was measured.
 - Impedance Assay: The electrical impedance of the cell monolayer was measured in real-time. A decrease in impedance correlates with tumor cell death.
- Data Analysis: The percentage of specific lysis was calculated based on the reduction in signal (luminescence or impedance) in the presence of NK cells and the test compound compared to controls.

Signaling Pathways and Mechanisms of Action

Immunomodulatory Mechanism of Rediocide A

Rediocide A has been shown to enhance the anti-tumor activity of natural killer (NK) cells by modulating the expression of the immune checkpoint molecule CD155 (also known as the poliovirus receptor) on cancer cells.[\[6\]](#)[\[7\]](#)[\[8\]](#) CD155 on tumor cells can interact with the activating receptor DNAM-1 and the inhibitory receptor TIGIT on NK cells. By downregulating CD155 expression on tumor cells, Rediocide A is believed to reduce the inhibitory signaling through TIGIT, thereby promoting NK cell activation and cytotoxicity. This is supported by increased levels of granzyme B and interferon-gamma (IFN- γ) secretion by NK cells upon treatment with Rediocide A.[\[6\]](#)[\[7\]](#)



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Caption: Rediocide A enhances NK cell cytotoxicity by downregulating CD155.

Activation of Protein Kinase C by Rediocide A

Preliminary studies have also suggested that Rediocide A can activate conventional protein kinase C (PKC). The detailed downstream effects of this activation in the context of its various biological activities are still under investigation.

Structure-Activity Relationship (SAR)

A preliminary analysis of the available data suggests some initial structure-activity relationships among the **Rediocide** compounds.

- **Acaricidal Activity:** Rediocide A ($LC_{50} = 0.78 \mu\text{g}/\text{cm}^2$) is significantly more potent than **Rediocide C** ($LC_{50} = 5.59 \mu\text{g}/\text{cm}^2$) and Rediocide F ($LC_{50} = 2.53 \mu\text{g}/\text{cm}^2$). Since Rediocide F is a demethyl analog of **Rediocide C**, this suggests that the methylation pattern can influence acaricidal potency.^{[2][3]}

- Insecticidal Activity: Redioides A and B ($LD_{90} = 0.25$ ppm) are more potent insecticides against Ctenocephalides felis than Rediocide D ($LD_{90} = 0.5$ ppm). This indicates that subtle structural variations among the congeners can lead to differences in insecticidal efficacy.
- General Daphnane Diterpenoid SAR: For daphnane-type diterpenoids in general, the presence and nature of orthoester groups and side chains are crucial for their cytotoxic activities.[1] Further studies are needed to establish a detailed SAR for the various biological activities of the Rediocide family.

Conclusion

Rediocide C and its related compounds represent a promising class of natural products with diverse and potent biological activities. This guide has summarized the current knowledge on their chemistry, biological effects, and mechanisms of action. The provided quantitative data and experimental protocols offer a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug discovery. Further investigation is warranted to fully elucidate the therapeutic potential of these compounds, particularly regarding the detailed mechanism of action of **Rediocide C** and a comprehensive structure-activity relationship analysis for the entire Rediocide family.

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